

Application Notes and Protocols: RXPA 380 in Crystallography

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Compound of Interest

Compound Name: RXPA 380

Cat. No.: B12390844

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Introduction

RXPA 380 is a potent and highly selective phosphinic peptide inhibitor of the C-domain of Angiotensin-Converting Enzyme (ACE). Its specificity makes it a valuable tool for structural and functional studies of ACE, a key enzyme in the Renin-Angiotensin System (RAS) and a major target for antihypertensive drugs. X-ray crystallography has been instrumental in elucidating the binding mode of **RXPA 380** to ACE, providing a molecular basis for its selectivity and paving the way for the design of next-generation, domain-specific ACE inhibitors. These application notes provide detailed protocols and data derived from the crystallographic studies of **RXPA 380** in complex with ACE.

Quantitative Data Summary

The following table summarizes the key crystallographic data for the complex of testis ACE (tACE), which is identical to the C-domain of somatic ACE, with **RXPA 380**.

Parameter	Value	Reference
PDB ID	2OC2	[1]
Resolution (Å)	2.25	[1][2]
Space Group	P1	[1]
Unit Cell Dimensions		
a (Å)	50.1	[1]
b (Å)	64.9	[1]
c (Å)	90.7	[1]
α (°)	90.0	[1]
β (°)	90.0	[1]
γ (°)	90.0	[1]
Molecules per ASU	2	[1]
Solvent Content (%)	46.0	[1]
R-factor	0.204	[1]
R-free	0.257	[1]

Experimental Protocols

Protein Expression and Purification of Testis ACE (tACE)

A detailed protocol for the expression and purification of tACE is essential for obtaining high-quality crystals. The following is a generalized protocol based on established methods:

- Expression:
 - Transfect Chinese hamster ovary (CHO) cells with a plasmid encoding for a truncated form of human tACE.

- Culture the cells in a suitable medium, for example, Dulbecco's modified Eagle's medium (DMEM) supplemented with fetal bovine serum and antibiotics.
- Collect the conditioned medium containing the secreted tACE.
- Purification:
 - Apply the collected medium to a lisinopril-sepharose affinity column.
 - Wash the column extensively with a buffer solution (e.g., 20 mM HEPES, 500 mM NaCl, pH 7.5) to remove unbound proteins.
 - Elute the bound tACE using a competitive inhibitor such as lisinopril in the wash buffer.
 - Further purify the eluted tACE using size-exclusion chromatography to remove aggregates and the competitive inhibitor.
 - Concentrate the purified tACE to a suitable concentration for crystallization (e.g., 10 mg/mL).

Crystallization of the tACE-RXPA 380 Complex

The following protocol describes the crystallization of the tACE-**RXPA 380** complex using the hanging drop vapor diffusion method:

- Complex Formation:
 - Incubate the purified tACE with a 5-fold molar excess of **RXPA 380** for at least 1 hour on ice to ensure complete binding.
- Crystallization Setup:
 - Set up hanging drops by mixing 1 μ L of the tACE-**RXPA 380** complex solution with 1 μ L of the reservoir solution.
 - The reservoir solution typically contains a precipitant, a buffer, and additives. A successful condition reported is 1.4 M sodium citrate and 0.1 M HEPES pH 7.5.

- Suspend the drop over the reservoir in a sealed well plate.
- Incubate the plates at a constant temperature (e.g., 20°C).
- Crystal Growth:
 - Crystals of the tACE-**RXPA 380** complex should appear within a few days to a week.

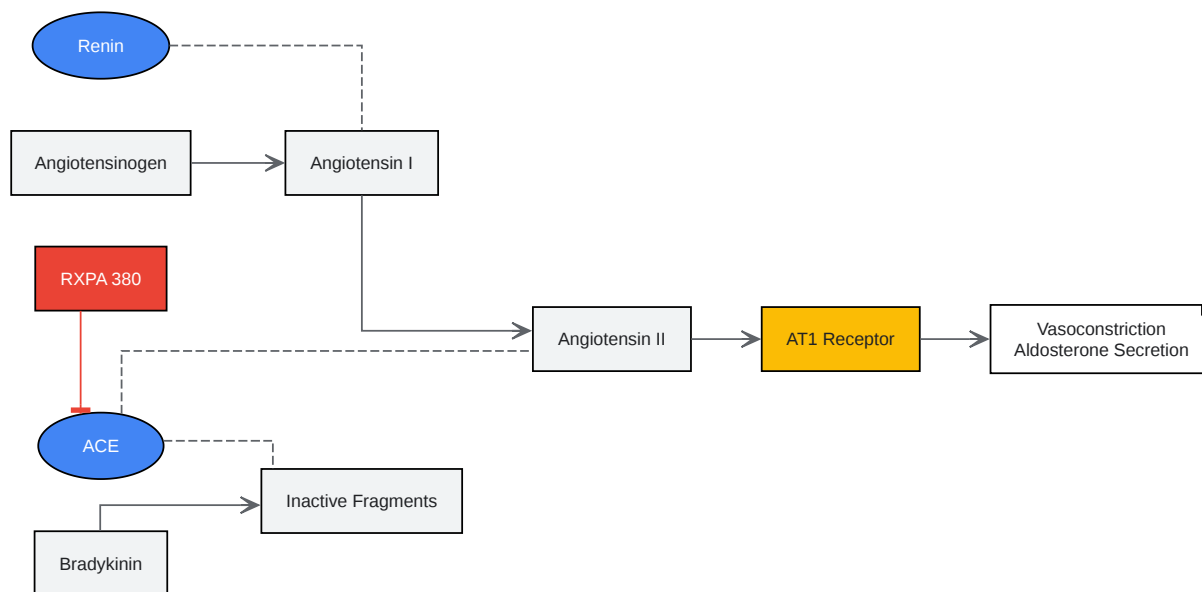
X-ray Diffraction Data Collection and Processing

- Cryo-protection:
 - Before data collection, soak the crystals in a cryoprotectant solution to prevent ice formation at cryogenic temperatures. The cryoprotectant is typically the reservoir solution supplemented with a cryoprotecting agent like glycerol (e.g., 25% v/v).
- Data Collection:
 - Mount the cryo-cooled crystal in a nitrogen stream (100 K) on a synchrotron beamline.
 - Collect a complete diffraction dataset using a suitable X-ray detector.
- Data Processing:
 - Process the raw diffraction images using software such as MOSFLM or HKL2000 to integrate the reflection intensities and determine the unit cell parameters and space group.
 - Scale and merge the integrated intensities using programs like SCALA or AIMLESS.

Visualizations

Renin-Angiotensin System (RAS) Signaling Pathway

The diagram below illustrates the central role of ACE in the Renin-Angiotensin System and the inhibitory action of **RXPA 380**.

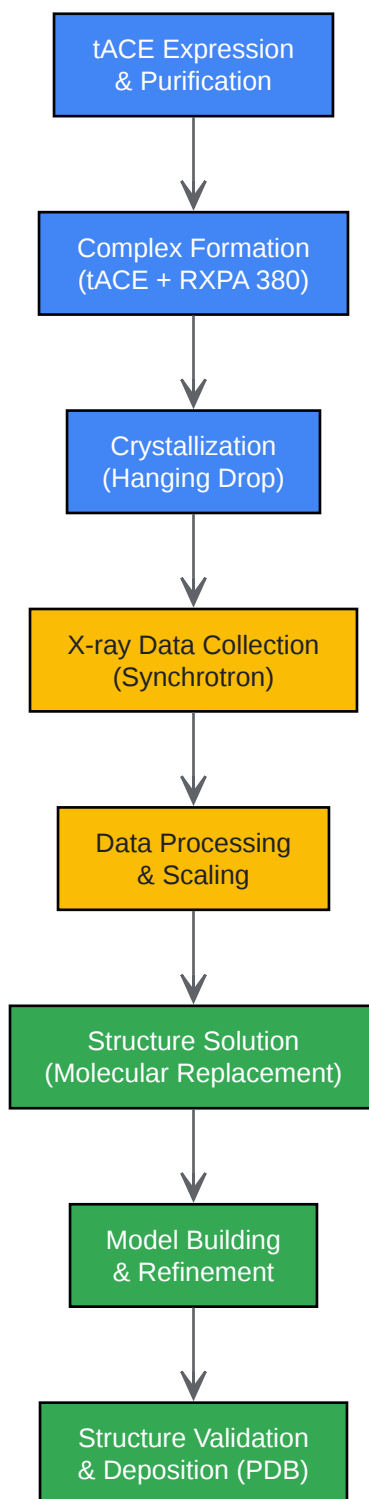


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Caption: The Renin-Angiotensin System and the inhibitory action of **RXPA 380** on ACE.

Crystallography Experimental Workflow

The following diagram outlines the major steps involved in the crystallographic study of the tACE-RXPA 380 complex.



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Caption: Workflow for the crystallographic analysis of the tACE-**RXPA 380** complex.

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References

- 1. The structure of testis angiotensin-converting enzyme in complex with the C domain-specific inhibitor RXPA380 - PubMed [pubmed.ncbi.nlm.nih.gov]
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